

Genocodeine (Codeine-N-oxide): A Technical Overview within the Context of Codeine Metabolism

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Codeine N-oxide

Cat. No.: B1599254

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Genocodeine, known scientifically as codeine-N-oxide, is a metabolite of codeine, a widely used opioid analgesic. While not a major metabolic product, its formation and chemical properties are of interest to researchers in drug metabolism, pharmacology, and forensic science. This technical guide provides a comprehensive overview of genocodeine, detailing its discovery and history within the broader context of codeine metabolism, its physicochemical properties, and its place in the metabolic pathway of its parent compound. Due to the limited specific research on genocodeine, this document focuses on its characteristics and situates it within the well-established metabolic framework of codeine.

Discovery and History

Codeine was first isolated from morphine in 1832 by French chemist Pierre-Jean Robiquet.^[1] The understanding of its metabolism has evolved significantly since then. The major metabolic pathways, including O-demethylation to morphine and glucuronidation, were identified as central to its analgesic effect. The formation of N-oxide metabolites from parent opioid compounds is a recognized, albeit often minor, metabolic route.^[2] Codeine-N-oxide, or genocodeine, is formed through the oxidation of the tertiary amine in the codeine molecule.^[2] It has been studied as a potential pharmaceutical drug but is noted to be considerably weaker

than codeine.[2] In the United States, codeine-N-oxide is classified as a Schedule I controlled substance, indicating a high potential for abuse and no currently accepted medical use.[2][3][4]

Physicochemical Properties of Genocodeine

A summary of the key quantitative data for genocodeine (codeine-N-oxide) is presented in the table below, allowing for easy reference.

Property	Value	Source
Chemical Formula	$C_{18}H_{21}NO_4$	[2]
Molar Mass	$315.369\text{ g}\cdot\text{mol}^{-1}$	[2]
CAS Number	3688-65-1	[2]
DEA ACSCN	9053	[2]
Legal Status (US)	Schedule I Controlled Substance	[2][3][4]

Codeine Metabolism: A Broader Perspective

To understand the significance of genocodeine, it is essential to view it within the complete metabolic pathway of codeine. Codeine is extensively metabolized in the liver, with several key enzymatic reactions leading to various metabolites.

Major Metabolic Pathways of Codeine:

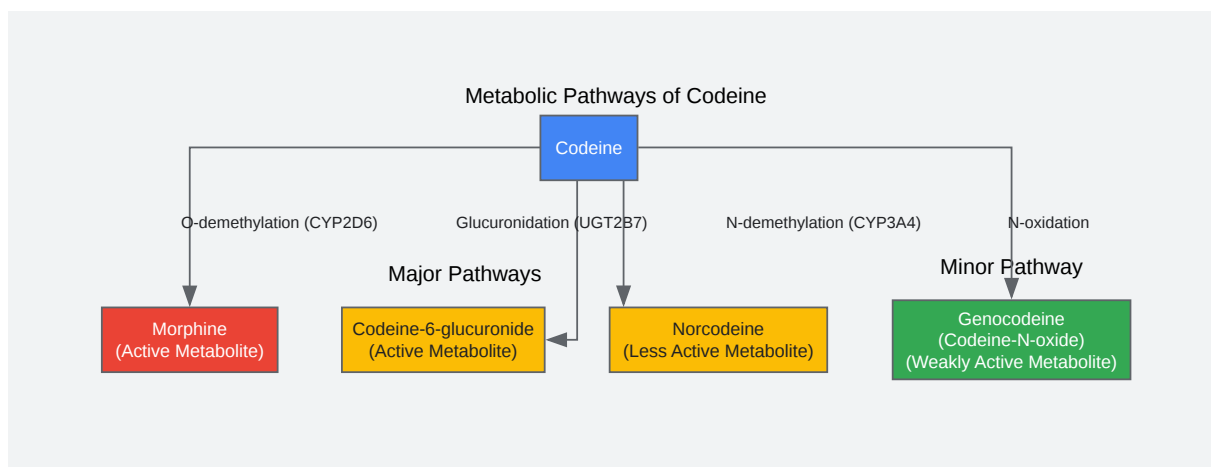
- O-demethylation to Morphine:** This is a critical pathway for the analgesic effect of codeine, as morphine is a much more potent opioid receptor agonist. This reaction is primarily catalyzed by the cytochrome P450 enzyme CYP2D6. The genetic polymorphism of CYP2D6 leads to significant variability in the analgesic response to codeine among individuals.
- Glucuronidation to Codeine-6-glucuronide (C6G):** This is the most abundant metabolic pathway, where codeine is conjugated with glucuronic acid. C6G is pharmacologically active, though less so than morphine.

- N-demethylation to Norcodeine: This pathway is catalyzed mainly by CYP3A4 and results in the formation of norcodeine, a less active metabolite.[5]

Minor Metabolic Pathway: N-oxidation to Genocodeine (Codeine-N-oxide)

The formation of genocodeine occurs through the N-oxidation of the tertiary amine of the codeine molecule. This is generally considered a minor pathway in the overall metabolism of codeine.

The following diagram illustrates the metabolic pathways of codeine, including the formation of genocodeine.



[Click to download full resolution via product page](#)

Metabolic fate of codeine in the human body.

Experimental Protocols

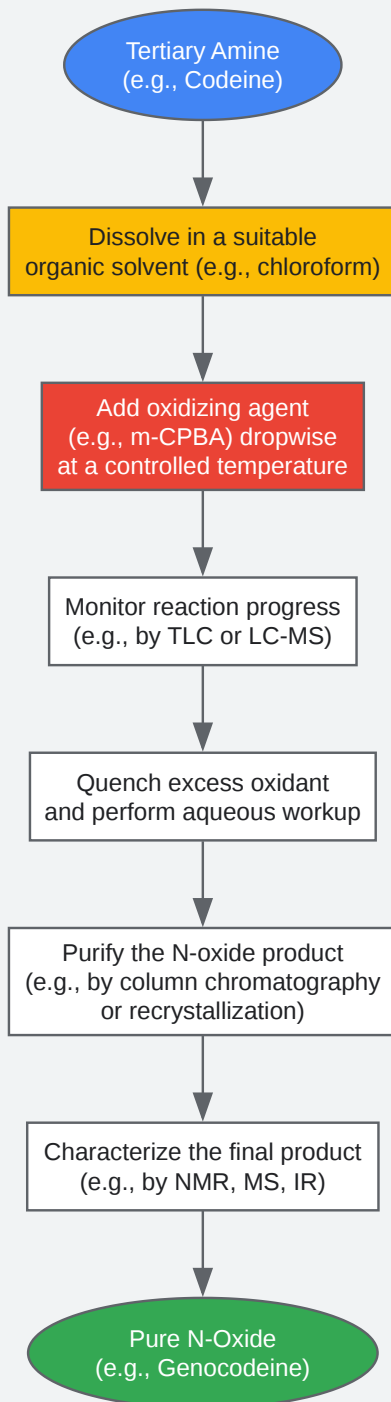
Detailed experimental protocols specifically for the synthesis and analysis of genocodeine are scarce in publicly available literature. However, general methods for the N-oxidation of tertiary amines and the analysis of codeine and its metabolites are well-established.

Synthesis of N-Oxides from Tertiary Amines (General Protocol)

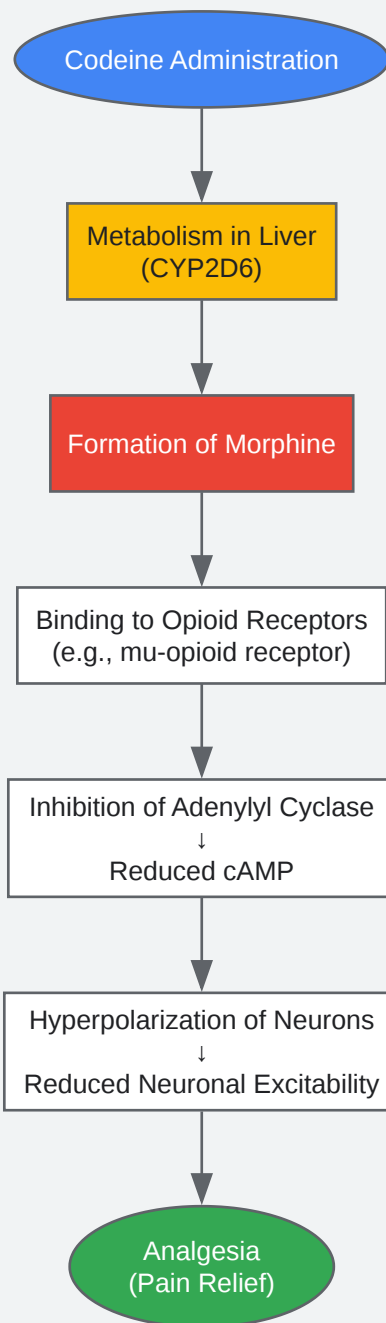
The synthesis of N-oxides from tertiary amines, such as codeine, is a standard organic chemistry transformation. A common method involves the use of an oxidizing agent, such as a peroxy acid.

Workflow for N-Oxide Synthesis:

General Workflow for N-Oxide Synthesis



Simplified Logic of Codeine's Analgesic Action

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. History of Codeine [narconon.org]
- 2. Codeine-N-oxide - Wikipedia [en.wikipedia.org]
- 3. Codeine N-oxide | C₁₈H₂₁NO₄ | CID 10470963 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 21 USC 812: Schedules of controlled substances [uscode.house.gov]
- 5. Microsomal codeine N-demethylation: cosegregation with cytochrome P4503A4 activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Genocodeine (Codeine-N-oxide): A Technical Overview within the Context of Codeine Metabolism]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1599254#discovery-and-history-of-genocodeine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com